

# ATTO 633 dye chemical properties

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## Compound of Interest

Compound Name: ATTO 633

Cat. No.: B15556691

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An In-depth Technical Guide to the Core Chemical Properties of **ATTO 633** Dye

## Introduction

**ATTO 633** is a fluorescent dye belonging to a new generation of labels for the red spectral region.<sup>[1][2][3][4][5]</sup> It is characterized by its strong absorption, high fluorescence quantum yield, and exceptional photostability.<sup>[1][2][3][4][5][6]</sup> These properties make **ATTO 633** highly suitable for a range of applications in the life sciences, including fluorescence microscopy, flow cytometry, and single-molecule detection.<sup>[1][2][7][8]</sup> The dye is moderately hydrophilic and becomes cationic upon conjugation to a substrate, carrying a net positive charge of +1.<sup>[1][2][6]</sup> A key feature of **ATTO 633** is the stability of its fluorescence over a broad pH range, from 2 to 11.<sup>[1][2][3][6]</sup>

## Core Chemical and Physical Properties

The quantitative data for **ATTO 633**'s properties are summarized in the tables below.

### Table 1: Optical Properties

| Property                                          | Value                                                  | Source              |
|---------------------------------------------------|--------------------------------------------------------|---------------------|
| Excitation Maximum ( $\lambda_{abs}$ )            | 629 nm - 630 nm                                        | [1][2][5][6][9][10] |
| Emission Maximum ( $\lambda_{em}$ )               | 651 nm - 657 nm                                        | [1][2][4][5][9][10] |
| Molar Extinction Coefficient ( $\epsilon_{max}$ ) | 1.3 x 10 <sup>5</sup> M <sup>-1</sup> cm <sup>-1</sup> | [1][2][4][5][10]    |
| Fluorescence Quantum Yield ( $\eta_{fl}$ )        | 0.64                                                   | [1][2][5][10]       |
| Fluorescence Lifetime ( $\tau_{fl}$ )             | 3.2 ns - 3.3 ns                                        | [1][2][5][10]       |
| Recommended Laser Line                            | 633 nm (He:Ne) or 635 nm (Diode)                       | [2][6][7][8]        |

**Table 2: Physical and Chemical Characteristics**

| Property                  | Value                                                                    | Source                 |
|---------------------------|--------------------------------------------------------------------------|------------------------|
| Charge (post-conjugation) | +1 (Cationic)                                                            | [1][2][3][4][5][6][11] |
| pH Stability Range        | 2 - 11                                                                   | [1][2][3][4][5][6]     |
| Hydrophilicity            | Moderately Hydrophilic                                                   | [1][2][5][6][7][8]     |
| Solubility                | Good in polar solvents (e.g., DMF, DMSO)                                 | [4][5][10][11]         |
| Storage                   | Store at $\leq -20^{\circ}\text{C}$ , protected from moisture and light. | [3][4][5]              |

**Table 3: Molecular Weights of Common Derivatives**

| Derivative          | Molecular Weight ( g/mol ) | Source                                                                           |
|---------------------|----------------------------|----------------------------------------------------------------------------------|
| Carboxy (Free Acid) | 652                        | <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[10]</a> |
| NHS-ester           | 749                        | <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[12]</a>                     |
| Maleimide           | 774                        | <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[12]</a>                     |
| Amine               | 707 - 822                  | <a href="#">[4]</a> <a href="#">[5]</a>                                          |
| Azide               | 670.28 - 866               | <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[11]</a>                     |
| Alkyne              | 689 - 703                  | <a href="#">[4]</a> <a href="#">[5]</a>                                          |
| Iodoacetamide       | 875 - 876                  | <a href="#">[4]</a> <a href="#">[5]</a>                                          |
| Phalloidin          | 1434 - 1436                | <a href="#">[4]</a> <a href="#">[5]</a>                                          |
| Biotin              | 962 - 963                  | <a href="#">[4]</a> <a href="#">[5]</a>                                          |

## Experimental Protocols

Detailed methodologies for common labeling experiments are provided below. These protocols are intended as a starting point and may require optimization for specific proteins or biomolecules.

### Protocol for Labeling Proteins with ATTO 633 NHS-ester

This protocol is designed for labeling primary amine groups (e.g., on lysine residues) in proteins.

Required Materials:

- Protein solution (2-10 mg/mL in amine-free buffer).
- ATTO 633** NHS-ester.
- Anhydrous, amine-free DMSO or DMF.
- Labeling Buffer: 0.1 M sodium bicarbonate, pH 8.3.[\[12\]](#)[\[13\]](#) If the protein is in a buffer like PBS, the pH can be adjusted by adding 1 part of 0.2 M sodium bicarbonate (pH 9.0) to 20

parts of the protein solution in PBS.[12]

- Purification column (e.g., Sephadex G-25).[12]

#### Procedure:

- **Prepare Protein Solution:** Dissolve the protein in the labeling buffer at a concentration of 2-10 mg/mL.[14] Ensure the solution is free of amine-containing substances like Tris or glycine. [12][13] If necessary, dialyze the protein against 1X PBS (pH 7.2-7.4) and then adjust the pH. [15]
- **Prepare Dye Stock Solution:** Immediately before use, dissolve the **ATTO 633** NHS-ester in anhydrous DMSO or DMF to a concentration of 1-2 mg/mL or 10 mM.[13][15] This solution is sensitive to hydrolysis and should be used promptly.[4][5][12]
- **Conjugation Reaction:** Add a molar excess of the reactive dye solution to the protein solution. A starting point is a 2-fold molar excess of dye to protein.[13] The optimal dye-to-protein ratio can vary and should be determined empirically.[6][13][15]
- **Incubation:** Incubate the reaction mixture for 1-2 hours at room temperature, with gentle stirring and protected from light.[13][14] The reaction is often complete within 5-10 minutes. [12]
- **Purification:** Separate the labeled protein conjugate from the unreacted free dye using a gel filtration column (e.g., Sephadex G-25) pre-equilibrated with PBS (pH 7.4).[12] The first colored, fluorescent band to elute will be the dye-protein conjugate.[12]

## Protocol for Labeling Proteins with **ATTO 633** Maleimide

This protocol targets free sulfhydryl (thiol) groups, such as those on cysteine residues.

#### Required Materials:

- Protein solution (1-5 mg/mL).
- **ATTO 633** Maleimide.
- Anhydrous, amine-free DMSO or DMF.

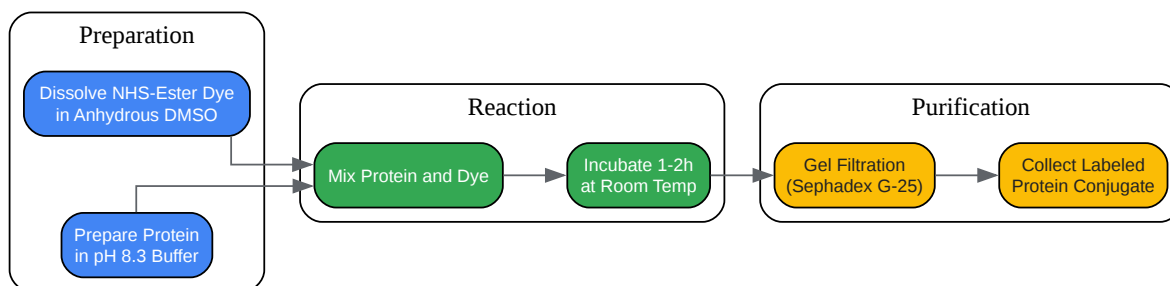
- Reaction Buffer: PBS, pH 7.0-7.5.[16][17]
- (Optional) TCEP (tris(2-carboxyethyl)phosphine) for reducing disulfide bonds.
- Purification column (e.g., Sephadex G-25).[6][16]

#### Procedure:

- Prepare Protein Solution: Dissolve the protein in degassed reaction buffer. If the protein contains disulfide bonds that need to be labeled, reduce them first by adding an excess of a reducing agent like TCEP and incubating for 20-30 minutes at room temperature.[17]
- Prepare Dye Stock Solution: Immediately before use, dissolve **ATTO 633** Maleimide in anhydrous DMSO or DMF to a concentration of 1 mg/mL.[12][16]
- Conjugation Reaction: Add a 10- to 20-fold molar excess of the dye solution to the protein solution.[17] The optimal ratio may vary.
- Incubation: Incubate the reaction for 2 hours at room temperature or overnight at 4°C, protected from light.[17]
- Purification: Purify the conjugate from the free dye using a gel filtration column as described in the NHS-ester protocol.[6][16]

## Mandatory Visualizations

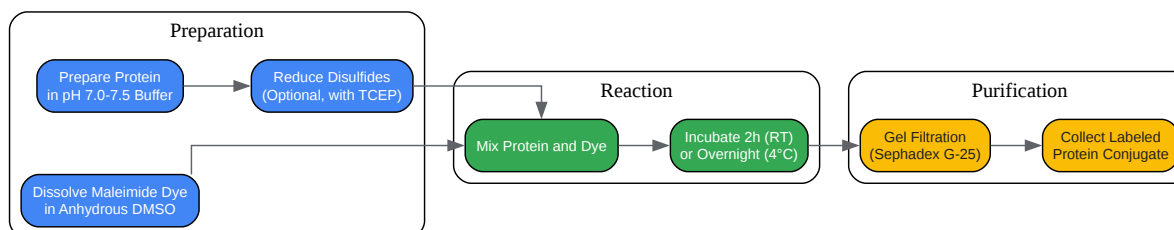
### Diagram 1: Experimental Workflow for NHS-Ester Labeling



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Caption: Workflow for labeling protein primary amines with **ATTO 633** NHS-ester.

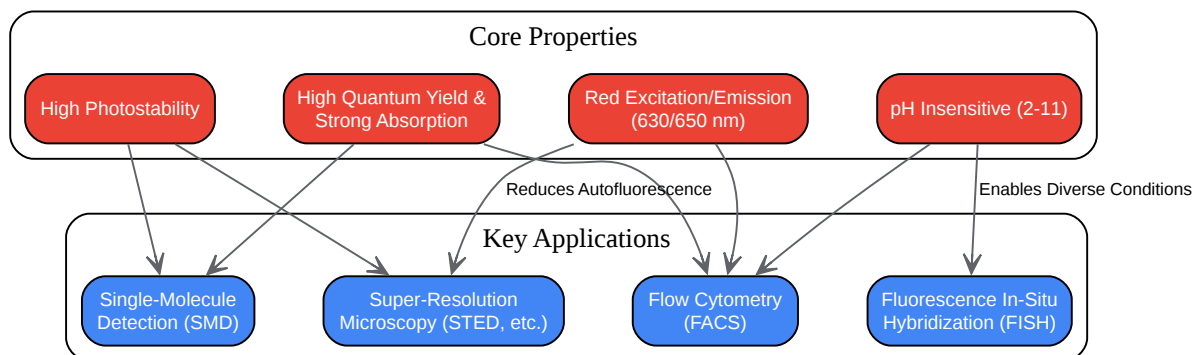
## Diagram 2: Experimental Workflow for Maleimide Labeling



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Caption: Workflow for labeling protein sulfhydryl groups with **ATTO 633** Maleimide.

## Diagram 3: ATTO 633 Properties and Applications Relationship



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Caption: Relationship between **ATTO 633**'s core properties and its primary applications.

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